

RCM-1 in Plant Biology: A Chloroplast Regulator

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Compound Focus: RCM-1

CAS No.: 339163-65-4

Cat. No.: S541129

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In tomato, **SIRCM1** (Reduced Chlorophyll Mutant 1) is a gene encoding a chloroplast-targeted metalloendopeptidase crucial for chlorophyll synthesis and chloroplast development [1].

Experimental Data and Phenotype of the *rcm1* Mutant

The *rcm1* mutant was isolated from an ethylmethanesulfonate (EMS) mutagenized population. The table below summarizes the key phenotypic differences compared to the wild type (Ligeer 87-5) [1].

Trait	Wild Type	<i>rcm1</i> Mutant
Fruit Color (MG/BR stage)	Normal green	Yellowish, significantly less chlorophyll
Chloroplast Structure	Normal thylakoid membranes	Collapsed thylakoid membranes; smaller chloroplasts
Chlorophyll Content	Normal	Significantly reduced at MG, BR, and YR stages
Carotenoid Content	Normal	Significantly reduced at all stages tested
Leaf Chlorophyll	Normal	Significantly reduced

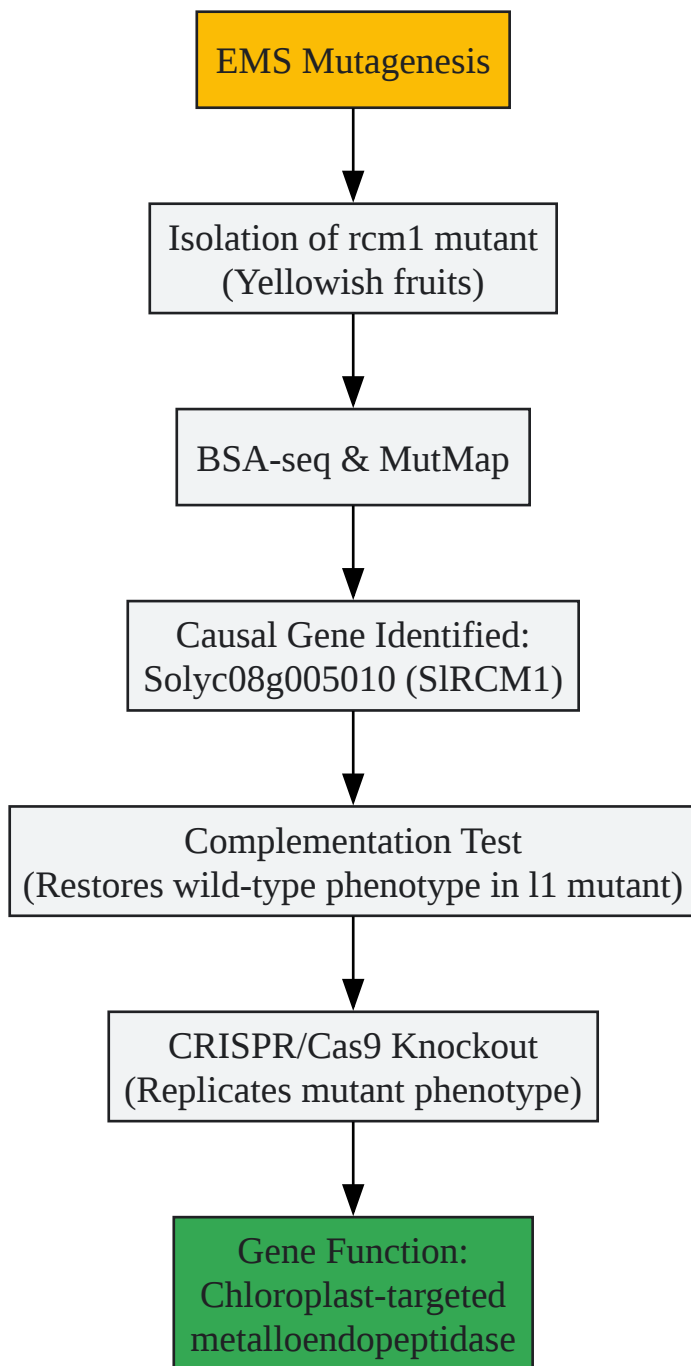
Trait	Wild Type	rcm1 Mutant
Photosynthetic Efficiency	Normal maximum photochemical efficiency (Fv/Fm)	Significantly decreased (Fv/Fm)
Fruit Ripening	Normal	Delayed by approximately 6 days

Key Experimental Protocols

The molecular mechanisms were uncovered through several key experiments [1]:

- **Mutant Isolation & Mapping:** The rcm1 mutant was identified from an EMS-mutagenized population. The causal gene was pinpointed using **MutMap**, a method that pools and sequences the genomes of mutant individuals to identify SNPs linked to the phenotype.
- **Gene Identification:** MutMap revealed that `So lyc08g005010` was the gene underlying the mutant phenotype. A single-nucleotide substitution (T → A) in its second exon causes a premature stop codon.
- **Functional Validation:**
 - **Allelic Test:** The yellowish phenotype of a known `lutescens1 (l1)` mutant was restored by introducing the wild-type allele of `S1RCM1`, proving they are the same gene.
 - **CRISPR/Cas9 Knockout:** Knocking out `S1RCM1` in a wild-type background recapitulated the `l1` mutant's yellowish fruit phenotype.

The following diagram illustrates the experimental workflow and the role of `S1RCM1` in chloroplast development.



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RCM-1 in Cancer Research: A FOXM1 Inhibitor

In a cancer context, **RCM-1** (Robert Costa Memorial drug-1) is a small-molecule inhibitor of the FOXM1 transcription factor, which is often overexpressed in tumors [2].

Experimental Evidence of Anti-Tumor Effects

Studies have focused on the compound's efficacy rather than a direct mutant-vs-wild type transcriptome comparison. The table below summarizes key findings from in vitro and in vivo models [2].

Assay/Model	Experimental Finding
Cell Proliferation	RCM-1 treatment increased cell cycle duration and reduced the growth of tumor cell colonies.
FOXM1 Localization	Confocal imaging showed RCM-1 inhibits FOXM1 nuclear localization.
In Vivo Tumor Growth	RCM-1 treatment inhibited growth in mouse models of rhabdomyosarcoma, melanoma, and human lung adenocarcinoma.
Tumor Biology	RCM-1 decreased FOXM1 protein in tumors, reduced tumor cell proliferation, and increased apoptosis.
Mechanism	RCM-1 decreases β -catenin protein levels and nuclear localization, and inhibits its interaction with FOXM1.

Key Experimental Protocols

The anti-tumor activity was characterized using standard cancer biology techniques [2]:

- **Cell Viability & Proliferation:** Assessed using growth curve analysis, EdU/BrdU incorporation assays, and colony formation assays.
- **Live-Cell Imaging:** Phase-contrast microscopy was used to measure mitotic and cell cycle duration.
- **Molecular Analysis:**
 - **Immunofluorescence & Confocal Imaging:** Used to detect changes in protein localization (e.g., FOXM1, β -catenin).
 - **Western Blot & Co-immunoprecipitation (co-IP):** Used to measure protein levels and protein-protein interactions.
 - **Animal Models:** Tumor-bearing mice were treated with **RCM-1** (20 mg/kg, intraperitoneally) and tumor volume was measured.

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References

1. SIRCM1, which encodes tomato Lutescent1, is required for ... [pmc.ncbi.nlm.nih.gov]

2. The FOXM1 inhibitor RCM-1 decreases carcinogenesis ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [RCM-1 in Plant Biology: A Chloroplast Regulator]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541129#rcm-1-mutant-versus-wild-type-transcriptome>]

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